

Personal protective equipment for handling 1,5-Cyclooctadiene

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Compound of Interest

Compound Name: 1,5-Cyclooctadiene

Cat. No.: B075094

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Essential Safety and Handling Guide for 1,5-Cyclooctadiene

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **1,5-Cyclooctadiene**, tailored for researchers, scientists, and drug development professionals. Following these procedural steps is critical for ensuring laboratory safety.

Chemical Safety and Hazard Information

1,5-Cyclooctadiene is a flammable liquid and vapor that can be harmful if swallowed or inhaled.^{[1][2]} It is known to cause skin and eye irritation and may lead to an allergic skin reaction.^{[1][3]}

Physicochemical Properties and Hazard Ratings:

| Property | Value | Citation(s) |
|------------------------------|---|-------------|
| CAS Number | 111-78-4 | [1][2] |
| UN Number | 2520 | [1][4] |
| NFPA Flammability | 3 (Serious) | [4] |
| NFPA Reactivity | 0 (Minimal) | [4] |
| Flash Point | 38 °C (100.4 °F) | [2] |
| Boiling Point | 151 °C (303.8 °F) | [2] |
| Ignition Temperature | 270 °C (518 °F) | [2] |
| Density | 0.882 g/cm ³ at 20 °C (68 °F) | [2] |
| Occupational Exposure Limits | No specific OSHA PEL or ACGIH TLV established.[4] Safe work practices are essential. | [4] |

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following equipment is mandatory when handling **1,5-Cyclooctadiene**.

Recommended Personal Protective Equipment:

| Body Part | Equipment | Citation(s) |
|-------------|--|-------------|
| Eyes/Face | Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards). A face shield is also recommended. | [1][5] |
| Skin/Hands | Fire/flammable resistant and impervious clothing. For direct contact, use gloves with a rating of "Excellent," such as Barrier® (PE/PA/PE) laminate, which has shown a breakthrough time of over 480 minutes. For incidental contact, nitrile gloves may be used, but must be changed immediately upon contamination.[1][5][6] | [1][5][6] |
| Respiratory | Work should be conducted in a well-ventilated area or a chemical fume hood. If ventilation is inadequate or exposure limits may be exceeded, a full-face respirator with an appropriate organic vapor cartridge is required. | [1][5] |
| Footwear | Safety shoes. | [1] |

Operational and Disposal Plans

Safe Handling and Storage Protocol

- Ventilation: Always handle **1,5-Cyclooctadiene** in a well-ventilated area, preferably inside a chemical fume hood.[1][7]

- Ignition Sources: This chemical is flammable. Keep it away from heat, sparks, open flames, and any other potential ignition sources.[\[5\]](#)[\[7\]](#) Smoking is strictly prohibited in handling areas.[\[4\]](#)
- Equipment: Use only non-sparking tools and explosion-proof electrical equipment.[\[1\]](#)[\[7\]](#) All containers and receiving equipment must be grounded and bonded to prevent static discharge.[\[5\]](#)[\[7\]](#)
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[\[7\]](#) Wash hands and any exposed skin thoroughly after handling.[\[1\]](#) Contaminated work clothing should be removed promptly and laundered separately before reuse.[\[4\]](#)[\[7\]](#)
- Storage: Store in a cool, dry, well-ventilated area, away from incompatible materials like strong oxidizing agents.[\[1\]](#) The recommended storage temperature is between 2-8 °C in an explosion-proof refrigerator.[\[1\]](#) Keep containers tightly closed and store under an inert atmosphere, such as nitrogen.[\[1\]](#)[\[4\]](#)

Waste Disposal Plan

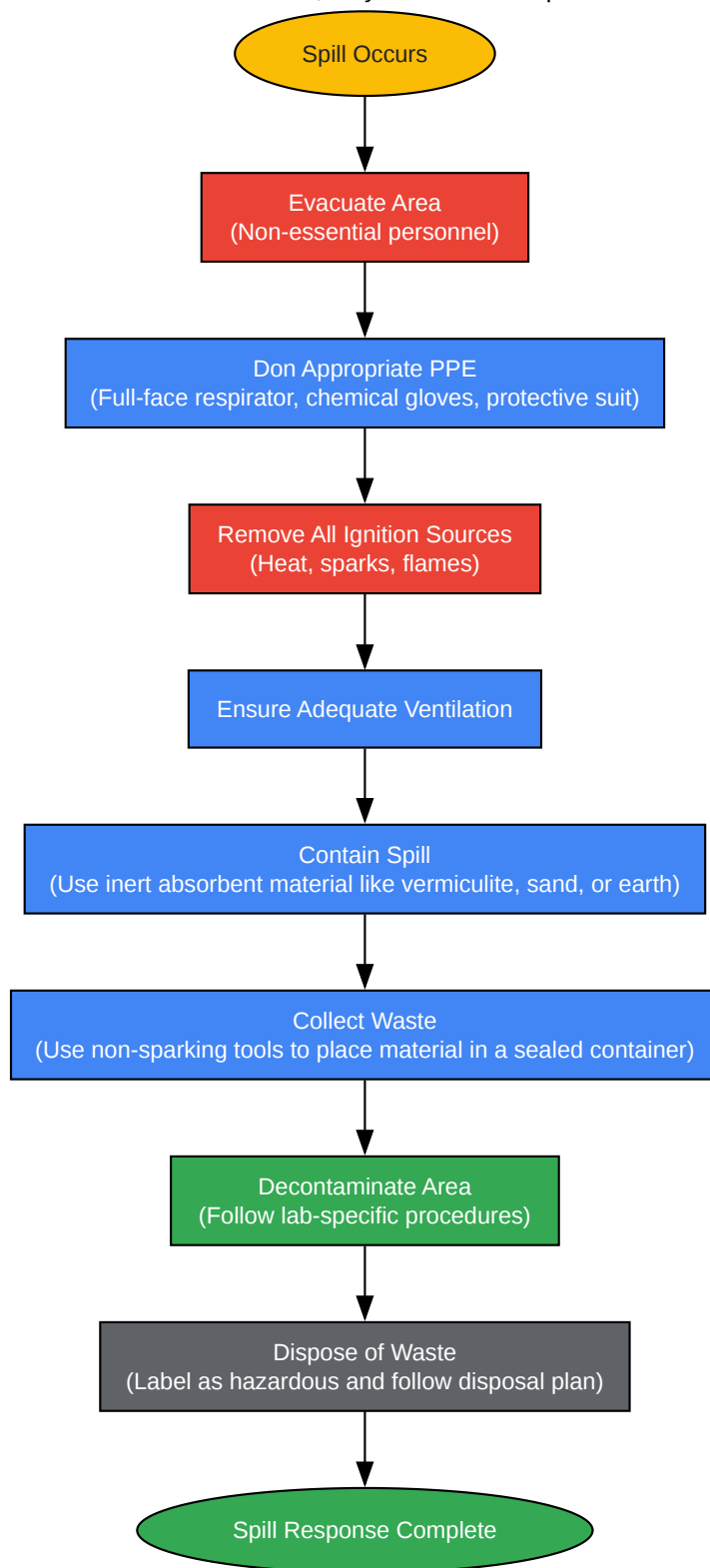
- Classification: **1,5-Cyclooctadiene** and any materials used for spill cleanup (e.g., vermiculite, sand) must be treated as hazardous waste.[\[4\]](#)
- Collection: Collect waste in a properly labeled, sealed container.
- Disposal: Dispose of the waste through a licensed collector or an authorized incinerator equipped with an afterburner and scrubber, in strict accordance with all local, state, and federal regulations.[\[1\]](#) Do not dispose of it in the sewer system.[\[4\]](#)

Emergency Procedures

Immediate and correct response during an emergency is critical to minimizing harm.

Spill Response Workflow

Workflow for 1,5-Cyclooctadiene Spill



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Caption: Logical workflow for responding to a **1,5-Cyclooctadiene** spill.

First-Aid Measures

| Exposure Route | Action | Citation(s) |
|----------------|---|-------------|
| Inhalation | Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. | [1][2] |
| Skin Contact | Immediately remove all contaminated clothing. Flush the affected skin with large amounts of soap and water. If irritation or a rash develops, seek medical attention.[4][7] | [4][7] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1][8] | [1][8] |
| Ingestion | Do NOT induce vomiting.[5] Rinse the mouth with water. Seek immediate medical attention and show them the Safety Data Sheet.[5][7] | [5][7] |

Firefighting Protocol

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[2]
[4] Water spray can be used to cool fire-exposed containers, but a direct water jet may be ineffective on the fire itself.[2][4]
- Hazards: Vapors are heavier than air and may travel to an ignition source and flash back.[4]
Containers may explode when heated, producing poisonous gases.[4]

- Firefighter PPE: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).^[1]

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